

Butylphthalide-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Butylphthalide-d3

Cat. No.: B12418990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and synthesis of **Butylphthalide-d3**, a deuterated form of the neuroprotective agent Butylphthalide (NBP). This document is intended for researchers, scientists, and professionals in drug development who are interested in the potential applications of this compound.

Core Chemical Properties

Butylphthalide-d3 is the deuterium-labeled version of Butylphthalide. The introduction of deuterium can be useful for metabolic studies and may alter the pharmacokinetic profile of the drug.

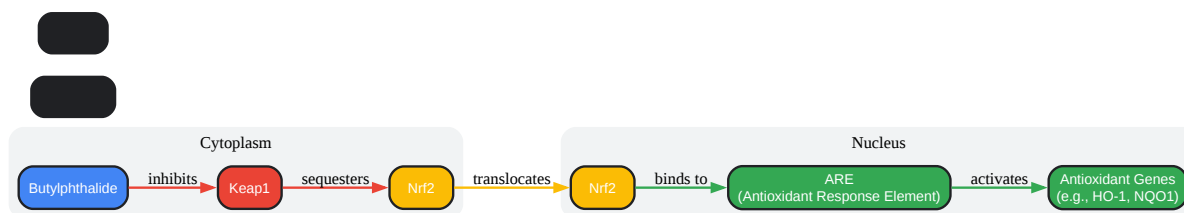
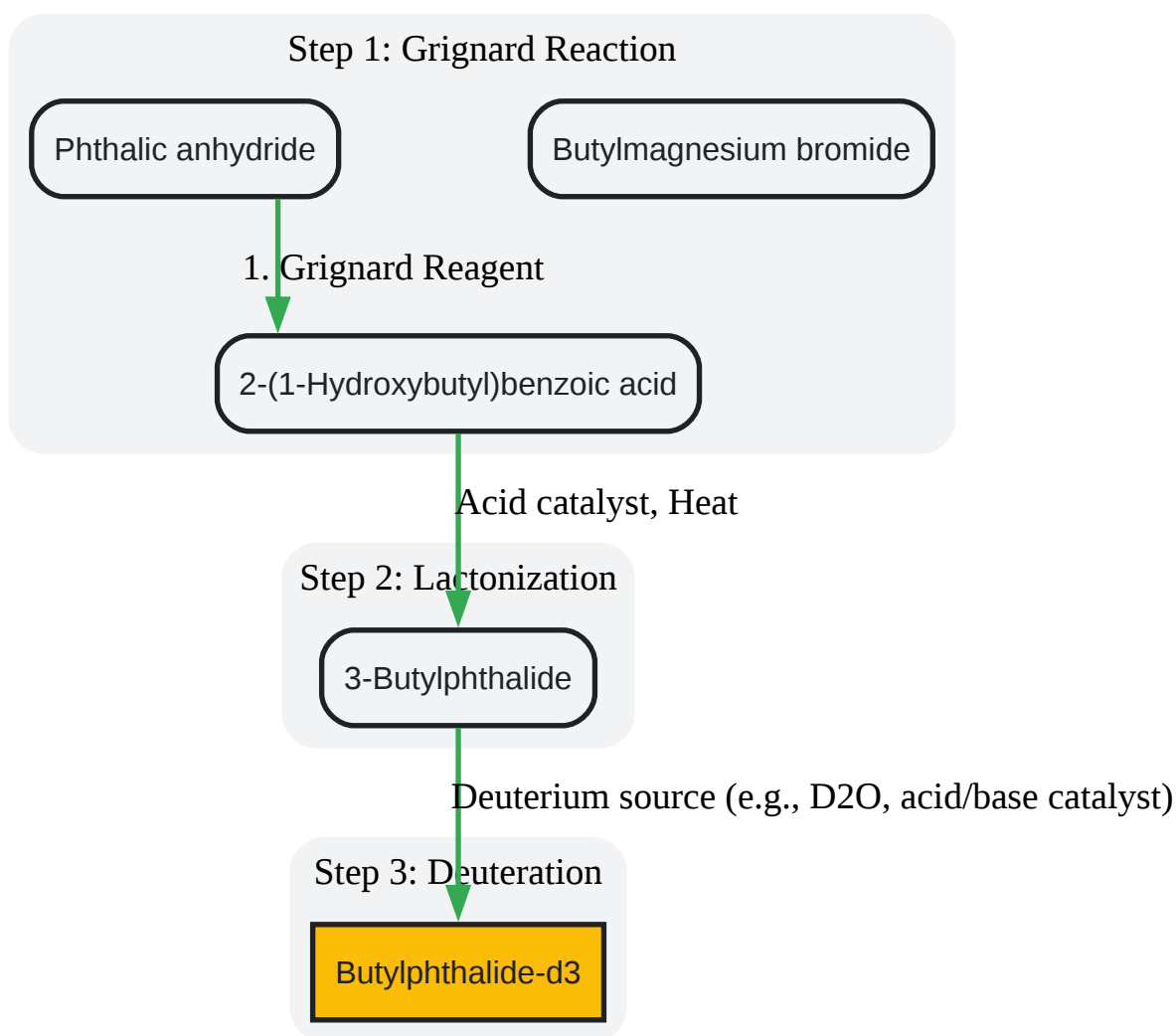
Property	Data
Molecular Formula	C ₁₂ H ₁₁ D ₃ O ₂
Molecular Weight	193.26 g/mol
Appearance	Oil
Color	Colorless to light yellow
Purity	>99%
Storage	-20°C for up to 3 years (pure form)
Solubility	Soluble in DMSO
Unlabeled CAS Number	6066-49-5

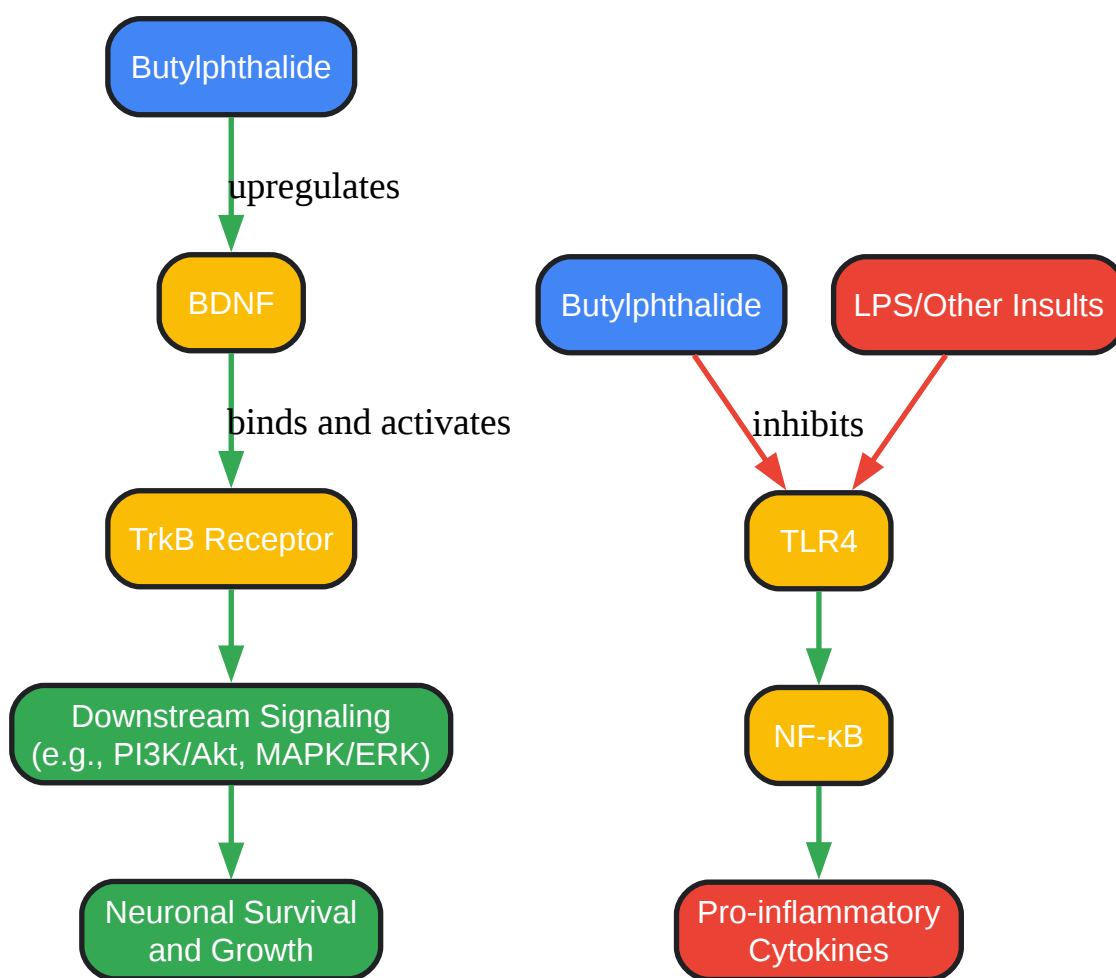
Synthesis of Butylphthalide-d3

A specific, publicly available, detailed synthesis protocol for **Butylphthalide-d3** is not readily found in the literature. However, a plausible synthetic route can be proposed based on the known synthesis of Butylphthalide and general methods for deuteration.

The synthesis of Butylphthalide typically involves the reduction of 3-butyldenephthalide or a related precursor. To introduce the deuterium atoms at the terminal methyl group of the butyl chain, a deuterated reducing agent would be employed in the final step of the synthesis.

Proposed Synthetic Scheme:





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